

physical and chemical properties of lithium aluminium deuteride

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Compound of Interest

Compound Name: *Lithium aluminium deuteride*

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An In-depth Technical Guide to the Physical and Chemical Properties of Lithium Aluminum Deuteride

Introduction

Lithium aluminum deuteride (LiAlD_4), also known as LAD, is the deuterated analogue of the powerful reducing agent lithium aluminum hydride (LiAlH_4).^[1] It is a versatile reagent in organic synthesis, primarily utilized for the introduction of deuterium atoms into molecules and for performing reductions with an isotopic label for mechanistic studies.^[2] This document provides a comprehensive overview of its core physical and chemical properties, experimental protocols, and safety considerations, tailored for researchers, scientists, and professionals in drug development.

Physical Properties

Lithium aluminum deuteride is typically a white to gray, odorless powder.^[3] It is a hygroscopic solid that is unstable in the presence of moisture.^[3] Due to its high reactivity, it must be handled with care, preferably under an inert atmosphere.^[1]

Table 1: Physical Characteristics of Lithium Aluminum Deuteride

Property	Value	Source(s)
Molecular Formula	AlD ₄ Li	[1][4][5]
Molecular Weight	~41.98 g/mol	[4][6][7][8]
Appearance	White to gray powder	[3][9]
Density	~0.736 g/cm ³	[4][6][7]
Melting Point	125 °C (decomposes)	[4][5][6][10]
Flash Point	< -30 °F (< -34.4 °C)	[6]
Solubility	Soluble in diethyl ether and tetrahydrofuran (THF).[1][3][4] Slightly soluble in dibutyl ether. [3] Insoluble in hydrocarbons and dioxane.[3]	

Chemical Properties

The chemical behavior of LiAlD₄ is dominated by its nature as a powerful reducing agent and a source of deuteride ions (D⁻).

Table 2: Chemical Characteristics and Reactivity

Property	Description	Source(s)
Reactivity with Water	Reacts violently with water and moisture, releasing flammable deuterium gas and forming lithium hydroxide and aluminum hydroxide.[1][3][11]	
Thermal Decomposition	Decomposes upon heating above 125 °C.[3][12] The decomposition proceeds in stages, ultimately yielding lithium deuteride (LiD), aluminum metal, and deuterium gas.[3]	
Air Sensitivity	Stable in dry air at room temperature but can be hydrolyzed by moist air.[12][13] May ignite spontaneously in air at temperatures above 125 °C.[3]	
Reducing Agent	A very powerful reducing agent used in organic synthesis to reduce functional groups such as esters, carboxylic acids, and amides to the corresponding alcohols and amines.[2][11][14]	
Incompatibilities	Reacts violently with acids, alcohols, oxidizers, aldehydes, ketones, and carbon dioxide.[3][11] It should not be used with halogenated solvents.[3]	

Key Applications and Reaction Mechanisms

The primary applications of lithium aluminum deuteride are in isotopic labeling and as a strong reducing agent.

Deuterium Labeling

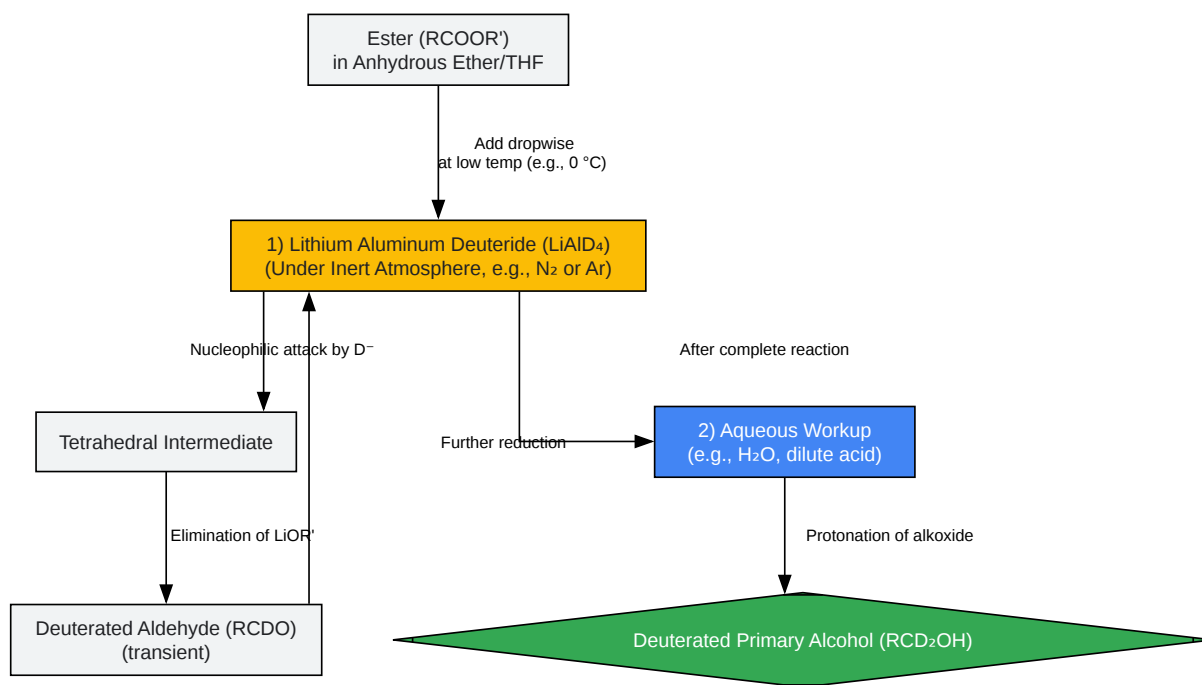
LiAlD_4 is an invaluable reagent for the site-specific incorporation of deuterium into organic molecules. This is crucial for:

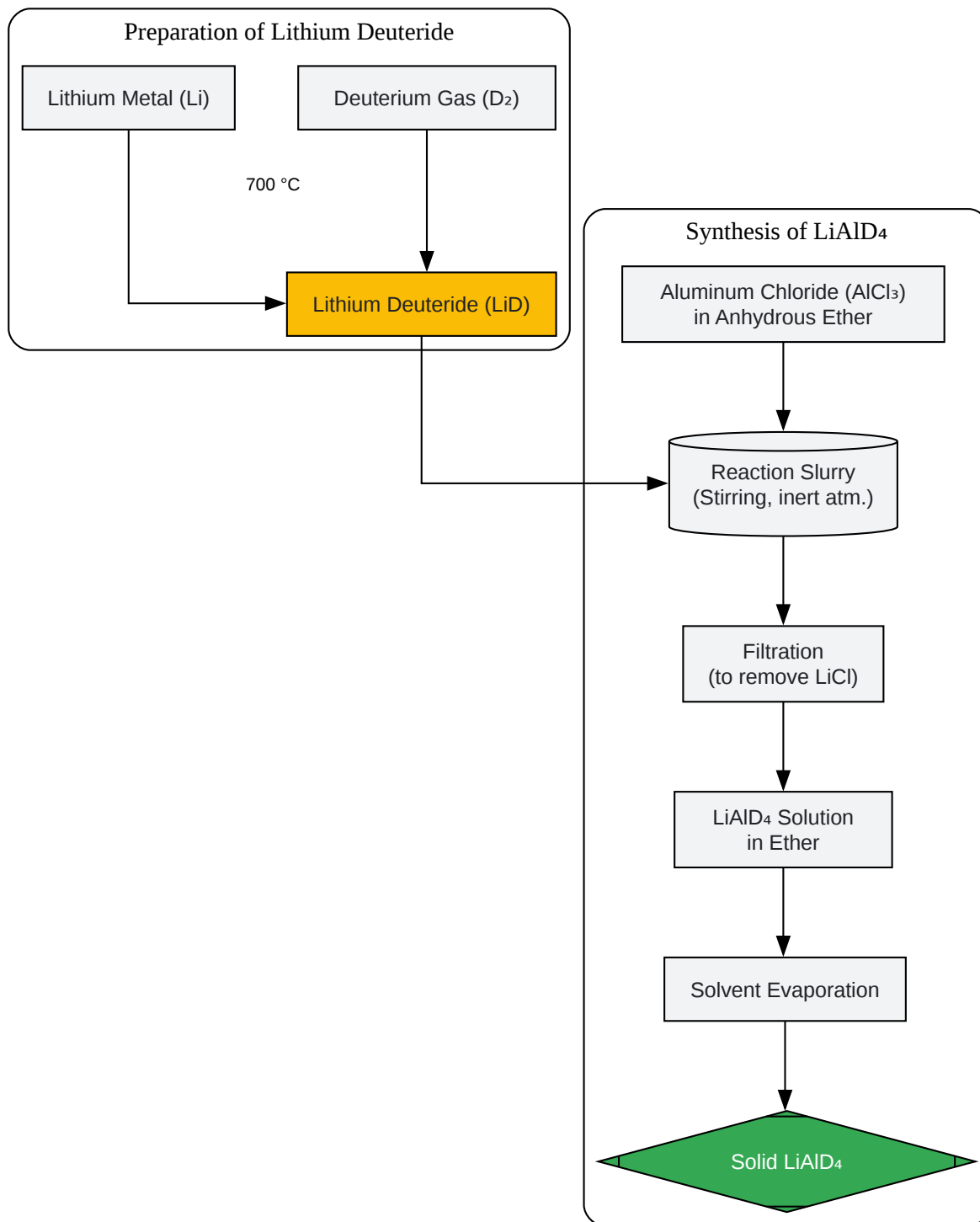
- Mechanistic Studies: Tracking the path of a hydride in a reaction mechanism.
- NMR Spectroscopy: Using deuterium as a spectroscopic probe.[\[1\]](#)
- Metabolic Studies: Preparing deuterated drug candidates to study their metabolic pathways.
[\[2\]](#)

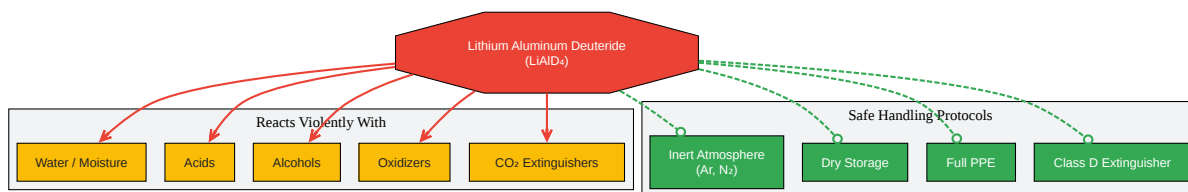
Reduction of Carbonyl Compounds

Similar to its protium counterpart, LiAlD_4 readily reduces a wide range of carbonyl-containing functional groups. The general mechanism involves the nucleophilic attack of the deuteride ion on the electrophilic carbonyl carbon.

Below is a generalized workflow for the reduction of an ester to a primary alcohol using LiAlD_4 .







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